

An In-depth Technical Guide to the Physicochemical Properties of Deuterated Calcifediol

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Compound of Interest

Compound Name: Calcifediol-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of deuterated Calcifediol. It includes quantitative data, detailed experimental protocols for its analysis, and visualizations of its metabolic pathway and analytical workflows. Deuterated Calcifediol serves as a critical internal standard for the accurate quantification of its endogenous analogue in various biological matrices, making a thorough understanding of its properties essential for research and drug development.[1][2][3]

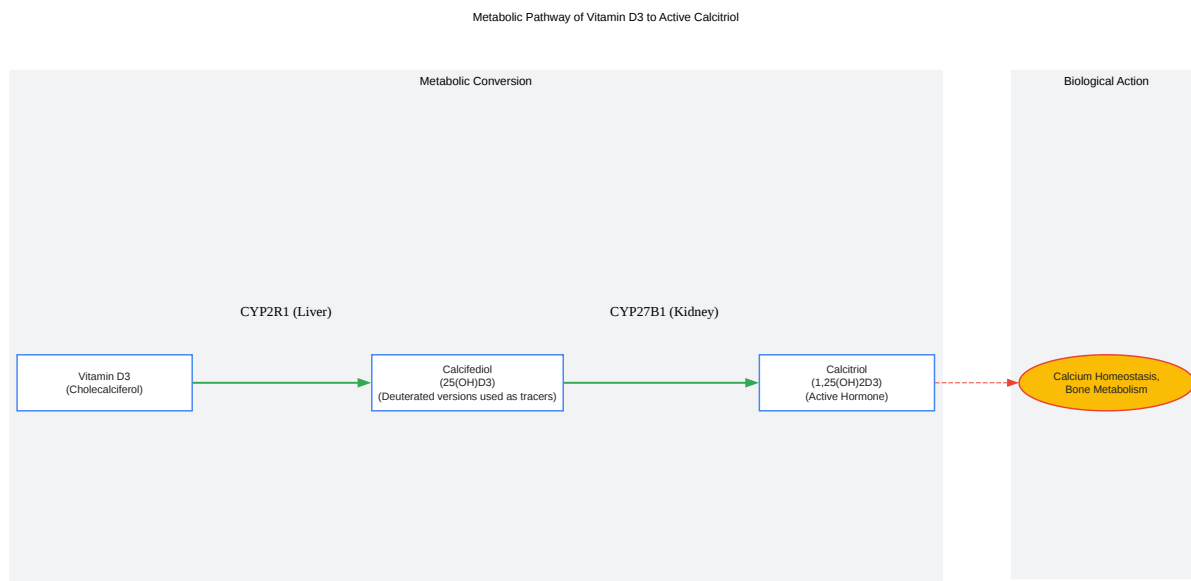
Core Physicochemical Properties

Deuteration, the substitution of hydrogen atoms with deuterium, subtly alters the physicochemical properties of Calcifediol. While the chemical reactivity remains largely unchanged, the increase in mass affects properties measured by mass spectrometry and can have minor effects on chromatographic retention times.[4] The primary use of deuterated Calcifediol is as an internal standard in isotope dilution mass spectrometry, a gold-standard analytical technique.[2][5]

Property	Deuterated Calcifediol (d3)	Non-Deuterated Calcifediol	Reference(s)
Synonyms	25-Hydroxy Vitamin D3-d3, Calcifediol-d3	Calcidiol, 25-hydroxycholecalciferol, 25(OH)D3	[1][6][7]
Molecular Formula	C ₂₇ H ₄₁ D ₃ O ₂	C ₂₇ H ₄₄ O ₂	[1]
Molecular Weight	~403.67 g/mol (Varies with deuteration pattern)	400.6 g/mol	[1][6]
Primary Application	Internal standard for quantitative analysis by LC-MS	Prohormone of the active form of vitamin D, Calcitriol	[1][8]
Solubility	Soluble in DMSO (100 mg/mL), Ethanol	Soluble in DMSO (10 mg/ml), Ethanol (20 mg/ml)	[1][7]
Storage Conditions	-20°C or -80°C, protected from light, stored under nitrogen	-20°C	[1][7]

Biological Role and Metabolic Pathway

Calcifediol is a prohormone and the major circulating form of vitamin D. In the body, Vitamin D3 (Cholecalciferol) is transported to the liver, where it is hydroxylated by the enzyme CYP2R1 to form Calcifediol (25-hydroxyvitamin D3).[9][10] Calcifediol is then transported to the kidneys and other tissues, where it undergoes a second hydroxylation by the enzyme CYP27B1 to become Calcitriol (1,25-dihydroxyvitamin D3), the biologically active form of vitamin D.[9][10] This active form plays a crucial role in calcium and phosphorus metabolism.[7]



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Metabolic Pathway of Vitamin D3

Isotopic Purity and Characterization

For deuterated compounds used as internal standards, purity refers not only to the absence of chemical contaminants but also to isotopic purity.[11] It is practically impossible to synthesize a compound with 100% isotopic purity, resulting in a population of molecules with varying numbers of deuterium atoms (isotopologues).[11] For instance, a d3-Calcifediol sample will contain small amounts of d2, d1, and d0 species.[11] Regulatory agencies require rigorous analysis and quantification of these isotopologues.[11]

Isotopic Enrichment vs. Species Abundance:

- Isotopic Enrichment: Refers to the percentage of deuterium at a specific labeled position within a molecule.[11]

- **Species Abundance:** Refers to the percentage of the total population of molecules that have a specific, complete isotopic composition (e.g., the percentage of molecules that are fully d3).[11]

High-resolution mass spectrometry (HRMS) is a primary technique for determining isotopic purity by distinguishing the corresponding hydrogen/deuterium (H/D) isotopolog ions.[12][13]

Experimental Protocols and Methodologies

The accurate quantification of Calcifediol and its metabolites is crucial in clinical diagnostics. [14] Deuterated Calcifediol is the preferred internal standard for these analyses, primarily using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantification of Calcifediol in Serum by UPLC-MS/MS

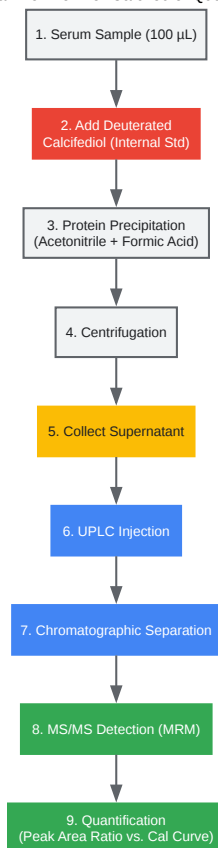
This protocol outlines a standard method for the sensitive quantification of Calcifediol in serum using its deuterated analogue as an internal standard.[5][14]

Methodology:

- **Sample Preparation (Protein Precipitation):**
 - To 100 µL of serum sample, add 300 µL of acetonitrile containing 1% formic acid and a known concentration of the internal standard (e.g., d3-Calcifediol).[14]
 - Vortex the mixture thoroughly to ensure complete protein precipitation.
 - Centrifuge the sample to pellet the precipitated proteins.[14]
 - Carefully collect the supernatant for analysis.
- **Chromatographic Separation (UPLC):**
 - **Instrumentation:** A UPLC system coupled to a tandem mass spectrometer with an Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) source. [14][15]

- Column: A column with a pentafluorophenyl (PFP) stationary phase is often recommended for resolving epimers.[\[14\]](#)
- Mobile Phase: A gradient elution is typically employed using solvents such as 2-Propanol and Tetrahydrofuran.[\[14\]](#)
- Flow Rate: Approximately 0.30 mL/min.[\[14\]](#)
- Column Temperature: Maintained at 25°C.[\[14\]](#)
- Detection (Tandem Mass Spectrometry):
 - The mass spectrometer is operated in positive ion mode.[\[15\]](#)
 - The instrument is set to monitor specific mass-to-charge (m/z) transitions for both endogenous Calcifediol and the deuterated internal standard. This is known as Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM).[\[16\]](#)
 - Quantification is achieved by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.[\[16\]](#)

Analytical Workflow for Calcifediol Quantification



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UPLC-MS/MS Workflow for Calcifediol

Structural Characterization by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the structure of deuterated Calcifediol and determine the positions of deuterium incorporation.^{[17][18]}

Methodology:

- Sample Preparation:
 - Dissolve a sufficient amount of the deuterated Calcifediol sample (typically 1-5 mg) in a suitable deuterated solvent (e.g., deuterated chloroform, CDCl_3 , or deuterated methanol, CD_3OD).[\[15\]](#)[\[18\]](#)
- Data Acquisition:
 - Instrumentation: A high-field NMR spectrometer (e.g., 300 MHz or 400 MHz).[\[18\]](#)
 - Experiments:
 - ^1H NMR: In ^1H NMR, the absence or reduction of signals at specific chemical shifts compared to the spectrum of non-deuterated Calcifediol confirms the location of deuterium atoms.[\[19\]](#)
 - ^2H (Deuterium) NMR: This technique directly observes the deuterium nuclei, providing a clean spectrum showing peaks only for the deuterated positions.[\[19\]](#)[\[20\]](#) It is highly effective for verifying deuteration and determining isotopic enrichment in highly deuterated compounds.[\[19\]](#)
 - ^{13}C NMR: The carbon atoms bonded to deuterium will show a characteristic splitting pattern (triplet for $-\text{CD}$, quintet for $-\text{CD}_2$, etc.) and a slight upfield shift compared to carbons bonded to hydrogen.[\[18\]](#)
- Data Analysis:
 - Chemical shifts are recorded in parts per million (ppm).[\[18\]](#)
 - The percentage of deuterium incorporation can be determined by the integration of signals in the ^1H NMR spectrum relative to non-deuterated positions on the molecule.[\[18\]](#)

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